

Essential Safety and Logistics for Handling D-Fructose-18O

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Fructose-18O*

Cat. No.: *B15140473*

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For researchers, scientists, and drug development professionals, the safe and efficient handling of isotopically labeled compounds is paramount. This guide provides detailed procedural information for the operational use and disposal of **D-Fructose-18O**, a stable, non-radioactive isotopically labeled form of D-Fructose.

Chemical and Physical Properties

The following table summarizes the key identification and physical properties of D-Fructose, which are directly applicable to **D-Fructose-18O**.

Property	Value
Molecular Formula	$C_6H_{12}O_6$
Molar Mass	Approximately 182.17 g/mol (for the 18O labeled version)
Appearance	White solid
Melting Point	103 - 105 °C
pH	5-7 (1.8% solution at 25°C)[1]
Stability	Stable under normal conditions[1]

Hazard Identification and Personal Protective Equipment (PPE)

D-Fructose is not classified as a hazardous substance.[2][3][4] Consequently, **D-Fructose-18O**, as a non-radioactive isotopically labeled compound, does not require special handling beyond standard laboratory practices.[5] The primary potential hazard is the formation of dust during handling.

The following table outlines the recommended personal protective equipment when handling **D-Fructose-18O**.

Protection Type	Recommended Equipment	Notes
Eye/Face Protection	Safety glasses with side shields or goggles.[2][6][7]	Essential to prevent eye contact with dust particles.
Skin Protection	Lab coat.	Protective gloves (e.g., nitrile) are recommended as good laboratory practice, although some sources state hand protection is not required.[2][3][6][8]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., P1 filter for particles) is necessary if dust is generated.[1][2][3][6]	Use in well-ventilated areas.[1][2][6][7]

Operational Plan: Step-by-Step Handling Protocol

- Preparation:
 - Ensure the work area (e.g., laboratory bench, fume hood) is clean and uncluttered.
 - Verify that all necessary PPE is available and in good condition.
 - Have spill cleanup materials readily accessible.

- Handling the Compound:
 - Wear the appropriate PPE as detailed in the table above.
 - Handle the solid material in a well-ventilated area to minimize dust inhalation. If there is a risk of dust formation, handle the compound within a fume hood.
 - Avoid direct contact with skin and eyes.
 - Wash hands thoroughly after handling the material.[\[3\]](#)[\[7\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[7\]](#)[\[8\]](#)
 - The recommended storage temperature is between 15 – 25 °C.[\[2\]](#)
 - Keep away from strong oxidizing agents, as they are incompatible materials.[\[1\]](#)[\[2\]](#)[\[7\]](#)

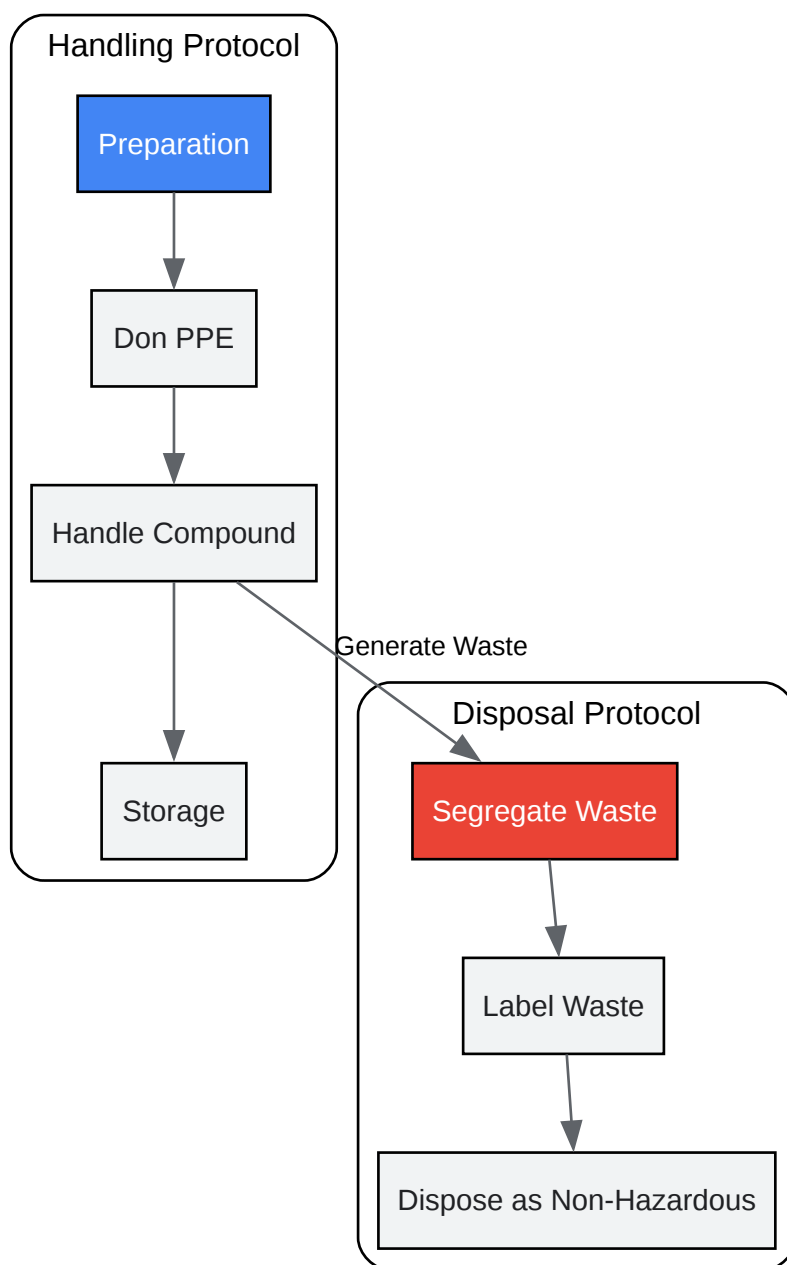
Disposal Plan

Since **D-Fructose-18O** is a stable, non-radioactive isotopically labeled compound, it should not be disposed of as radioactive waste.[\[5\]](#) The disposal procedure is the same as for standard D-Fructose.

- Waste Segregation:
 - Do not mix with radioactive waste.[\[5\]](#)[\[9\]](#)
 - Collect waste **D-Fructose-18O** in a suitable, labeled container.
- Disposal Route:
 - Dispose of the compound in accordance with local, state, and federal regulations for non-hazardous chemical waste.
 - For spills, sweep or vacuum up the material and place it in a suitable container for disposal. Avoid generating dust.[\[1\]](#)[\[7\]](#)

Workflow for Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **D-Fructose-18O**.



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References

- 1. westliberty.edu [westliberty.edu]
- 2. carlroth.com [carlroth.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. cpachem.com [cpachem.com]
- 5. moravek.com [moravek.com]
- 6. carlroth.com [carlroth.com]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.es [fishersci.es]
- 9. Radioactive Waste | Environment, Health and Safety [ehs.cornell.edu]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com